

Meta-analysis of Relamorelin: A Comparative Guide for Prokinetic Agents

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Compound of Interest

Compound Name: Relamorelin tfa

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive meta-analysis of the clinical trial data for Relamorelin (**Relamorelin TFA**), a ghrelin receptor agonist, and compares its performance with other prokinetic agents in the treatment of diabetic gastroparesis and functional constipation. This analysis is intended to inform researchers, scientists, and drug development professionals on the efficacy, safety, and mechanistic profile of Relamorelin in the context of current therapeutic alternatives.

Executive Summary

Relamorelin, a synthetic pentapeptide analog of ghrelin, has demonstrated prokinetic effects in clinical trials for both diabetic gastroparesis and chronic constipation. As a selective agonist of the ghrelin/growth hormone secretagogue receptor (GHSR), it represents a targeted approach to enhancing gastrointestinal motility. This guide summarizes the key findings from Phase 2 clinical trials and provides a comparative landscape of its efficacy and safety against established and other emerging therapies.

Data Presentation: Comparative Clinical Trial Data

The following tables summarize the quantitative data from clinical trials of Relamorelin and its comparators for diabetic gastroparesis and chronic constipation.

Table 1: Relamorelin vs. Metoclopramide for Diabetic Gastroparesis (Phase 2b Data)

Endpoint	Relamorelin (10 µg BID)	Placebo	Metoclopramide (Oral)
Efficacy			
Change in Vomiting Frequency	~75% reduction from baseline (not statistically significant vs. placebo)[1][2][3]	~70% reduction from baseline[2]	39% symptom improvement[4]
Improvement in Composite Symptom Score (Nausea, Pain, Bloating, Fullness)	Statistically significant improvement vs. placebo (p < 0.05)[1][2][3][5]	-	Statistically significant improvement vs. placebo[4]
Acceleration of Gastric Emptying	Significant acceleration (12% improvement, p < 0.05)[1][2][3][5]	<1% change[6]	Accelerated gastric emptying[4]
Safety & Tolerability			
Most Common Adverse Events	Hyperglycemia, headache, dizziness, diarrhea[7]	-	Central nervous system (CNS) side effects[4]
Discontinuation due to AEs	4.4%[7]	2.9%[7]	Not specified in a comparable manner

Note: Direct head-to-head trial data for Relamorelin and Metoclopramide is limited. Metoclopramide data is from various studies and may not be directly comparable due to differences in trial design.

Table 2: Relamorelin vs. Other Prokinetics for Chronic Constipation (Phase 2a Data)

Endpoint	Relamorelin (100 µg QD)	Prucalopride (2 mg QD)	Linacotide (145 µg QD)	Lubiprostone (24 µg BID)	Placebo
Efficacy					
Increase in Spontaneous Bowel Movements (SBMs)/week	Statistically significant increase (p < 0.001)[8]	27.8% of patients achieved ≥3 SCBMs/week [6][9]	Mean change from baseline: 2.9 SBMs/week[10]	Mean SBMs at week 1: 5.89[11]	13.2% of patients achieved ≥3 SCBMs/week (Prucalopride trial)[6][9]; Mean change from baseline: 1.6 SBMs/week (Linacotide trial)[10]; Mean SBMs at week 1: 3.99 (Lubiprostone trial)[11]
Acceleration of Colonic Transit	Statistically significant acceleration (p = 0.017 at 48h)[8]	Stimulates colonic motility[6]	Accelerated transit[12]	Increased fluid secretion and transit[13]	-
Safety & Tolerability					
Most Common Adverse Events	Increased appetite, fatigue, headache[8] [14]	Headache, gastrointestinal complaints[15]]	Diarrhea[10] [12]	Nausea, headache, diarrhea[13]	-

Note: Data is derived from separate clinical trial programs and is not from head-to-head studies. Efficacy endpoints and patient populations may differ across trials.

Experimental Protocols

Relamorelin Phase 2b Trial for Diabetic Gastroparesis (NCT02357420)

- Study Design: A randomized, double-blind, placebo-controlled, 12-week study.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Patient Population: 393 patients with diabetic gastroparesis, characterized by delayed gastric emptying and symptoms of nausea, vomiting, abdominal pain, bloating, and early satiety.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Intervention: Subcutaneous injection of Relamorelin (10 µg, 30 µg, or 100 µg twice daily) or placebo.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Primary Endpoint: Change from baseline in the weekly frequency of vomiting episodes.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Secondary Endpoints: Changes in a composite score of gastroparesis symptoms (nausea, postprandial fullness, abdominal pain, and bloating), and gastric emptying time measured by a ¹³C-spirulina breath test.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Relamorelin Phase 2a Trial for Chronic Constipation (NCT01781104)

- Study Design: A randomized, double-blind, placebo-controlled, parallel-group trial conducted over 14 days.[\[8\]](#)[\[16\]](#)
- Patient Population: 48 female patients with chronic constipation (fulfilling Rome III criteria) with four or fewer spontaneous bowel movements per week.[\[8\]](#)
- Intervention: Subcutaneous injection of Relamorelin (100 µg once daily) or placebo.[\[8\]](#)[\[16\]](#)
- Primary Endpoints: Change in stool consistency (Bristol Stool Scale) and colonic transit.[\[16\]](#)[\[17\]](#)

- Secondary Endpoints: Number of spontaneous bowel movements (SBMs) per week, number of complete SBMs, ease of passage, and time to first bowel movement.[16][18]

Mandatory Visualization

Signaling Pathway of Relamorelin (Ghrelin Receptor Agonist)

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